

# Basic Yellow 51 CAS number and chemical identifiers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Basic Yellow 51

Cat. No.: B13403888

[Get Quote](#)

## In-Depth Technical Guide to Basic Yellow 51

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Basic Yellow 51**, a cationic azomethine dye, is a versatile chemical compound primarily utilized in the textile and paper industries for its vibrant yellow hue. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, and established applications. It details available experimental protocols for its synthesis and use in acrylic fiber dyeing and summarizes its adsorptive and thermodynamic characteristics. While its primary application lies in materials science, this guide also touches upon its potential use in biological staining, acknowledging the current limitations in publicly available data for advanced biological and drug development applications.

### Chemical Identification and Properties

**Basic Yellow 51** is identified by the CAS Number 83949-75-1 and the Colour Index Number 480538.[1][2] It is a synthetic dye recognized for its high solubility in water, particularly hot water, a characteristic that facilitates its use in various dyeing processes.[3][4] The compound typically appears as a yellow powder.[4]

### Chemical Structure and Identifiers

The dye belongs to the azomethine class of compounds.<sup>[1][2]</sup> Its cationic nature is due to the presence of a quaternary ammonium group, which allows it to effectively bind to negatively charged substrates such as acrylic fibers.<sup>[5]</sup>

A summary of its key chemical identifiers and properties is presented in Table 1.

Table 1: Chemical Identifiers and Properties of **Basic Yellow 51**

Identifier/Property	Value	Reference(s)
CAS Number	83949-75-1	<sup>[1][2]</sup>
C.I. Number	480538	<sup>[1]</sup>
Molecular Formula	C <sub>20</sub> H <sub>25</sub> N <sub>3</sub> O <sub>4</sub> S	<sup>[1][2]</sup>
Molecular Weight	403.5 g/mol	<sup>[1][2]</sup>
InChI	InChI=1S/C19H22N3.CH4O4S /c1-19(2)16-12-8-9-13- 17(16)21(3)18(19)14-20- 22(4)15-10-6-5-7-11-15;1-5- 6(2,3)4/h5-14H,1-4H3;1H3, (H,2,3,4)/q+1;/p-1	<sup>[5]</sup>
InChIKey	LPQMOFIXRVVOSF- UHFFFAOYSA-M	<sup>[5]</sup>
Canonical SMILES	<chem>C[N+]=1C=2C(C(C) (C)C1C=NN(C)C3=CC=CC=C 3)=CC=CC2.S(OC)(=O)(=O) [O-]</chem>	<sup>[5]</sup>
Synonyms	Cationic Yellow X-5GL, Astrazon Yellow 5GL, Basacryl Yellow X 2GL, Kayacryl Yellow 3GS	<sup>[5]</sup>
Appearance	Yellow Powder	<sup>[4]</sup>
Solubility	Soluble in water	<sup>[3][4]</sup>

## Spectroscopic and Physicochemical Data

Detailed spectroscopic data for **Basic Yellow 51** are not widely available in peer-reviewed literature. As a yellow dye, it is expected to absorb light in the violet-blue region of the visible spectrum (approximately 400–500 nm). A commercial Near-Infrared (NIR) spectral library is noted to contain the spectrum of **Basic Yellow 51**.<sup>[6]</sup>

Some quantitative data regarding its performance as a dye and its behavior in adsorption studies are available and summarized in Table 2.

Table 2: Quantitative Physicochemical and Performance Data for **Basic Yellow 51**

Parameter	Value	Conditions/Notes	Reference(s)
Light Fastness	5 (on AATCC scale)	Assessed on acrylic fiber.	<sup>[7]</sup>
Perspiration Fastness (Fading)	5 (on AATCC scale)	Assessed on acrylic fiber.	<sup>[7]</sup>
Maximum Adsorption Capacity (q <sub>max</sub> )	1089.45 mg/g	Adsorbent: Carbonized paper mill sludge; Temperature: 55°C.	<sup>[8]</sup>
Enthalpy of Adsorption ( $\Delta H^\circ$ )	+19.32 kJ/mol	Indicates an endothermic process.	<sup>[8]</sup>
Free Energy of Adsorption ( $\Delta G^\circ$ )	-23.02 kJ/mol	Indicates a spontaneous process.	<sup>[8]</sup>
Entropy of Adsorption ( $\Delta S^\circ$ )	0.142 kJ/mol·K	Indicates increased randomness at the solid-liquid interface.	<sup>[8]</sup>

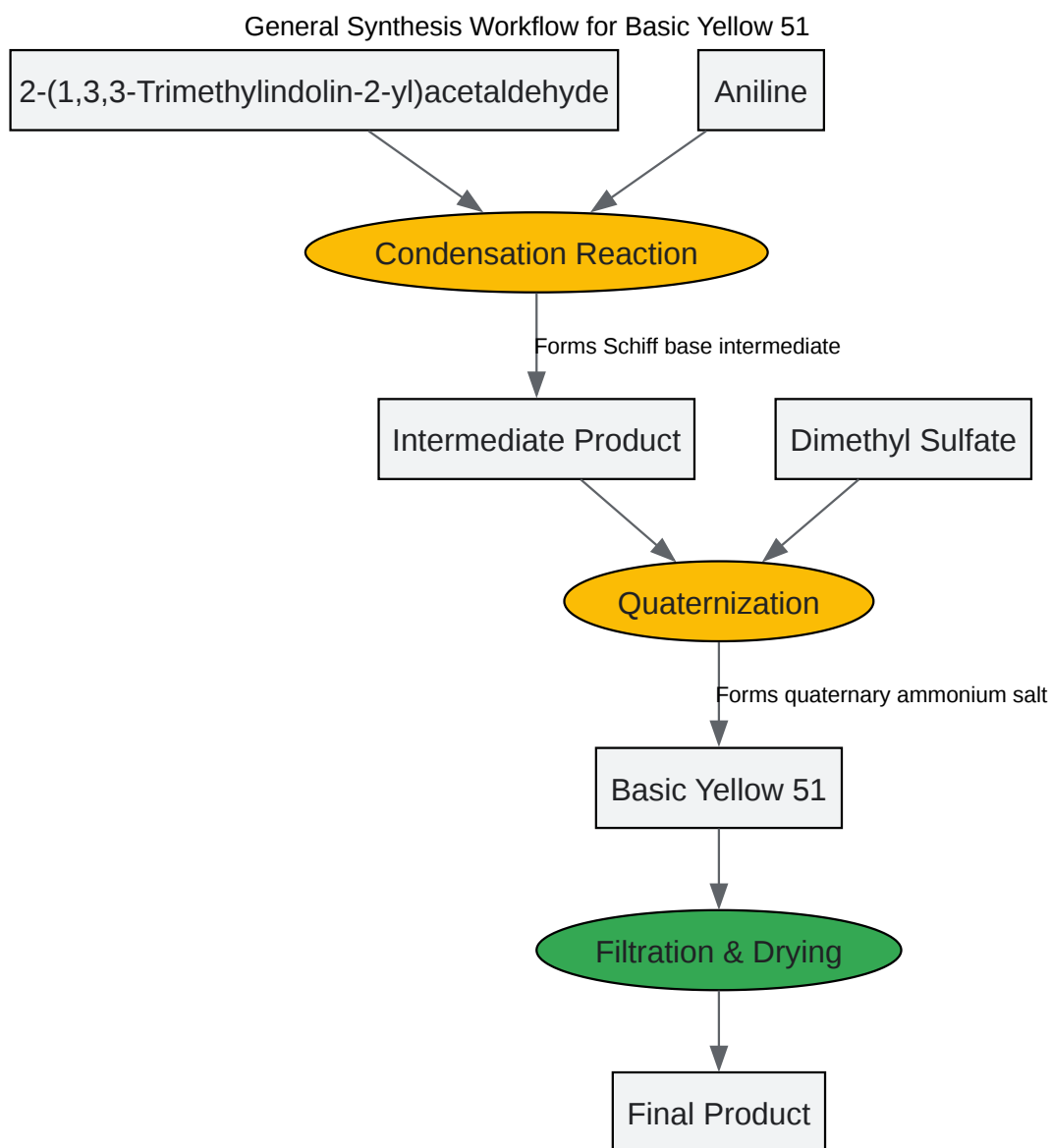
## Experimental Protocols

### Synthesis of Basic Yellow 51

A general manufacturing method for **Basic Yellow 51** has been described.<sup>[1][2][9]</sup> This synthesis involves a two-step process: a condensation reaction followed by a quaternization reaction.

Methodology:

- Condensation: 2-(1,3,3-Trimethylindolin-2-yl)acetaldehyde is reacted with aniline in a condensation reaction to form an intermediate compound.
- Quaternization: The resulting intermediate is then treated with dimethyl sulfate. This step introduces a methyl group and creates the permanent positive charge on the indolium nitrogen, forming the final cationic dye.
- Isolation: The final product is isolated through filtration and drying.<sup>[1][2][9]</sup>



[Click to download full resolution via product page](#)

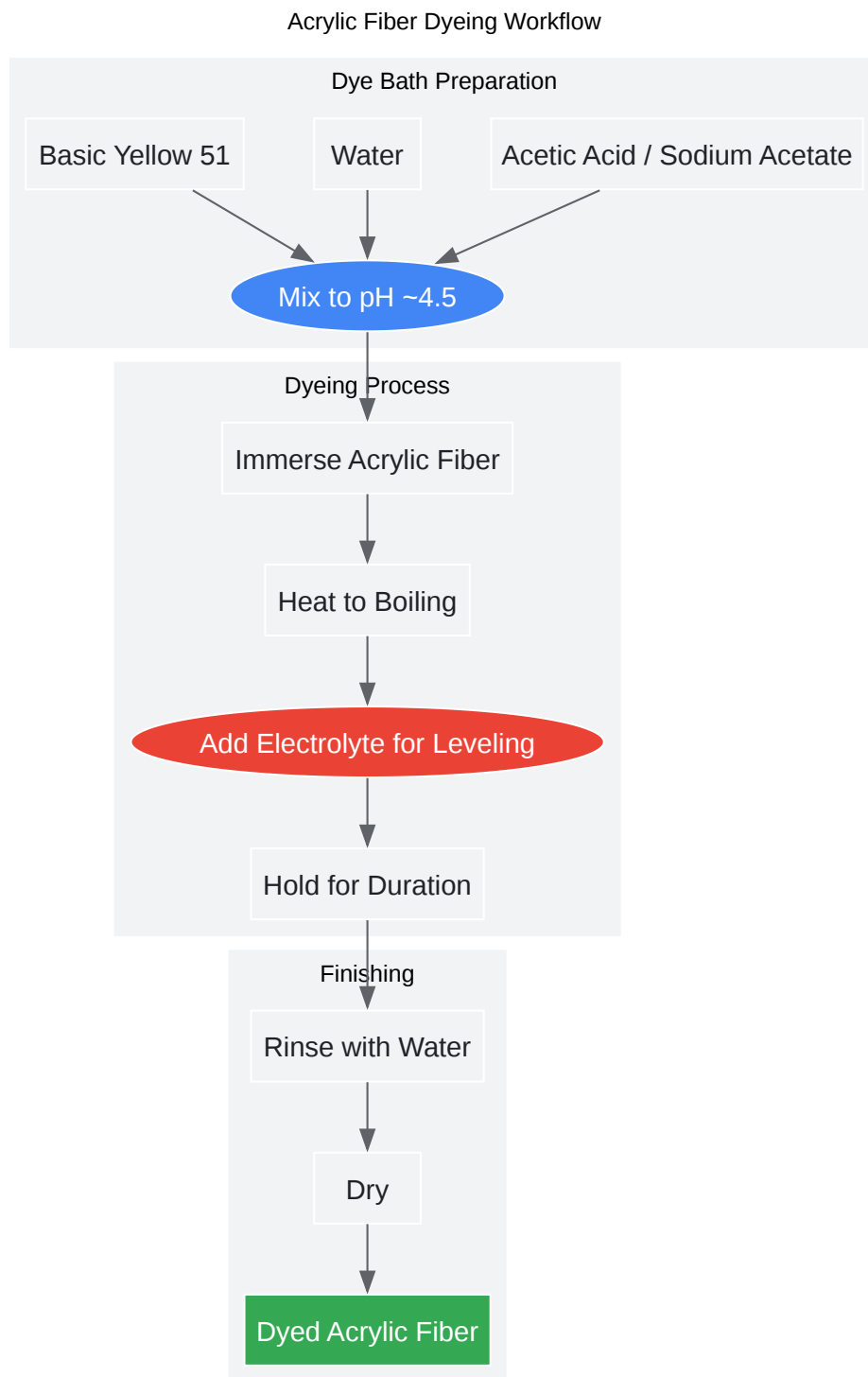
Caption: General synthesis workflow for **Basic Yellow 51**.

## Protocol for Dyeing Acrylic Fibers

**Basic Yellow 51** is extensively used for dyeing acrylic fibers. The process is typically carried out in an acidic bath, which facilitates the electrostatic interaction between the cationic dye and the anionic groups in the acrylic polymer.

Methodology:

- **Dye Bath Preparation:** Prepare an aqueous dye bath containing **Basic Yellow 51**. The bath is acidified using acetic acid and buffered with sodium acetate to maintain a stable pH of approximately 4.5.<sup>[3][10]</sup>
- **Dyeing Process:** Immerse the acrylic fiber material into the dye bath.
- **Temperature Control:** The temperature of the bath is raised. The dye exhibits good transfer performance at higher temperatures, and the process can be brought to a boil without strict temperature control.<sup>[10]</sup>
- **Electrolyte Addition:** To achieve optimal leveling (uniform color distribution), an electrolyte (e.g., sodium sulfate) is added to the dye bath.<sup>[10]</sup>
- **Rinsing and Drying:** After the desired shade is achieved, the dyed material is removed, rinsed with water to remove any unfixed dye, and dried.



[Click to download full resolution via product page](#)

Caption: Workflow for dyeing acrylic fibers with **Basic Yellow 51**.

## Applications and Mechanism of Action

### Textile and Paper Dyeing

The primary application of **Basic Yellow 51** is in the dyeing of materials with an anionic surface, such as acrylic fibers, modified polyester, paper, and leather.<sup>[4]</sup> The mechanism of action is based on the strong electrostatic attraction between the positively charged quaternary ammonium group of the dye molecule and the negatively charged functional groups (e.g., sulfonate or carboxylate groups) present on the fiber surface. This interaction results in strong binding and good colorfastness properties.

### Biological Staining and Fluorescence

**Basic Yellow 51** has been mentioned for use in biological staining.<sup>[5][11]</sup> As a cationic dye, it would be expected to bind to negatively charged cellular components, such as nucleic acids (DNA, RNA) within the nucleus and cytoplasm, and the inner mitochondrial membrane, which carries a negative potential. However, specific, validated protocols for its use in histology or cytology are not readily available in scientific literature. Its potential as a fluorescent probe for applications like enhancing latent fingerprints has also been noted, suggesting it possesses fluorescent properties, but detailed photophysical characterization (e.g., excitation/emission maxima, quantum yield) is not published.<sup>[12]</sup>

## Toxicology and Environmental Considerations

Like many synthetic dyes, **Basic Yellow 51** may pose environmental and toxicological concerns.<sup>[5]</sup> Cationic dyes can be toxic to aquatic life, and their persistence in the environment is a known issue. Specific toxicological data, such as the median lethal dose (LD<sub>50</sub>), for **Basic Yellow 51** are not publicly documented. Standard safety precautions, including the use of personal protective equipment (PPE) and adherence to proper disposal regulations, are recommended when handling this compound.<sup>[5]</sup>

## Conclusion

**Basic Yellow 51** is a well-established cationic dye with significant applications in the materials industry, particularly for acrylic fibers. Its chemical identifiers are well-defined, and protocols for its industrial application are established. While its cationic nature suggests potential for biological applications, there is a notable lack of in-depth research and published data in this



area. For professionals in drug development and biological research, **Basic Yellow 51** remains a compound of potential interest, but further investigation into its photophysical properties, specific cellular interactions, and toxicological profile is required to validate its use as a reliable biological stain or fluorescent probe.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. basic yellow 51-Basic Dye-Shijiazhuang Hongyun Jinyuan Technology Co., Ltd. [hongyunchemical.com]
- 3. mc.minia.edu.eg [mc.minia.edu.eg]
- 4. Physical, Thermal and Biological Properties of Yellow Dyes with Two Azodiphenylether Groups of Anthracene [mdpi.com]
- 5. asianpubs.org [asianpubs.org]
- 6. ir-spectra.com [ir-spectra.com]
- 7. basic yellow 51 - Cationic Yellow X-5GL - from Emperor Chem [emperordye.com]
- 8. scispace.com [scispace.com]
- 9. basicdye.com [basicdye.com]
- 10. Bright Ideas for Chemical Biology - PMC [pmc.ncbi.nlm.nih.gov]
- 11. CAS 83949-75-1: Basic Yellow 51 | CymitQuimica [cymitquimica.com]
- 12. Factors Affecting Synthetic Dye Adsorption; Desorption Studies: A Review of Results from the Last Five Years (2017–2021) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Basic Yellow 51 CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13403888#basic-yellow-51-cas-number-and-chemical-identifiers]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)